

Dimethyl lithospermate B polyphenol classification and biosynthesis

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Compound of Interest

Compound Name: *Dimethyl lithospermate B*

Cat. No.: *B10817926*

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An In-Depth Technical Guide to Dimethyl Lithospermate B: Classification, Biosynthesis, and Pharmacological Isolation

Executive Summary & Chemical Classification

Dimethyl lithospermate B (dmLSB) is a polyphenol derivative belonging to the salvianolic acid family. While its parent compound, Lithospermic Acid B (LAB) (also known as Salvianolic Acid B), is the most abundant water-soluble component of *Salvia miltiorrhiza* (Danshen), dmLSB is a distinct structural analog characterized by the methylation of specific carboxyl groups.

From a structural classification perspective, dmLSB is a depside-type phenolic acid possessing a benzofuran core. Its significance lies in its unique pharmacological profile: unlike the parent LAB, which is primarily an antioxidant and microcirculation enhancer, dmLSB acts as a potent agonist of voltage-gated sodium channels (Nav), slowing their inactivation kinetics—a mechanism actively investigated for treating Brugada syndrome.

Structural Taxonomy

- Superclass: Phenylpropanoids[1]

- Class: Phenolic Acids (Depside)
- Subclass: Salvianolic Acids / Lithospermates[2]
- Core Scaffold: Dihydrobenzofuran (formed via oxidative coupling of caffeic acid dimers)
- Chemical Formula:

[3][4]

- Molecular Weight: ~746.67 Da[1]

Biosynthetic Mechanisms: From Phenylalanine to dmLSB

The biosynthesis of dmLSB is a bipartite process involving the convergence of the phenylpropanoid pathway and the tyrosine-derived pathway, followed by oxidative coupling and downstream methylation.

The Convergent Pathway (Rosmarinic Acid Biosynthesis)

The precursor to all lithospermates is Rosmarinic Acid (RA). This is synthesized via two parallel entry points:

- Phenylalanine Branch: Provides the caffeoyl moiety (4-coumaroyl-CoA).
- Tyrosine Branch: Provides the 3,4-dihydroxyphenyllactic acid (danshensu) moiety.

Key Enzymes:

- PAL: Phenylalanine ammonia-lyase[5]
- C4H: Cinnamate 4-hydroxylase[5]
- 4CL: 4-Coumarate:CoA ligase
- TAT: Tyrosine aminotransferase[5]

- HPPR: 4-Hydroxyphenylpyruvate reductase
- RAS: Rosmarinic acid synthase (ester coupling)
- CYP98A14: Cytochrome P450 monooxygenase (3-hydroxylation)

Oxidative Coupling (The LAB Scaffold)

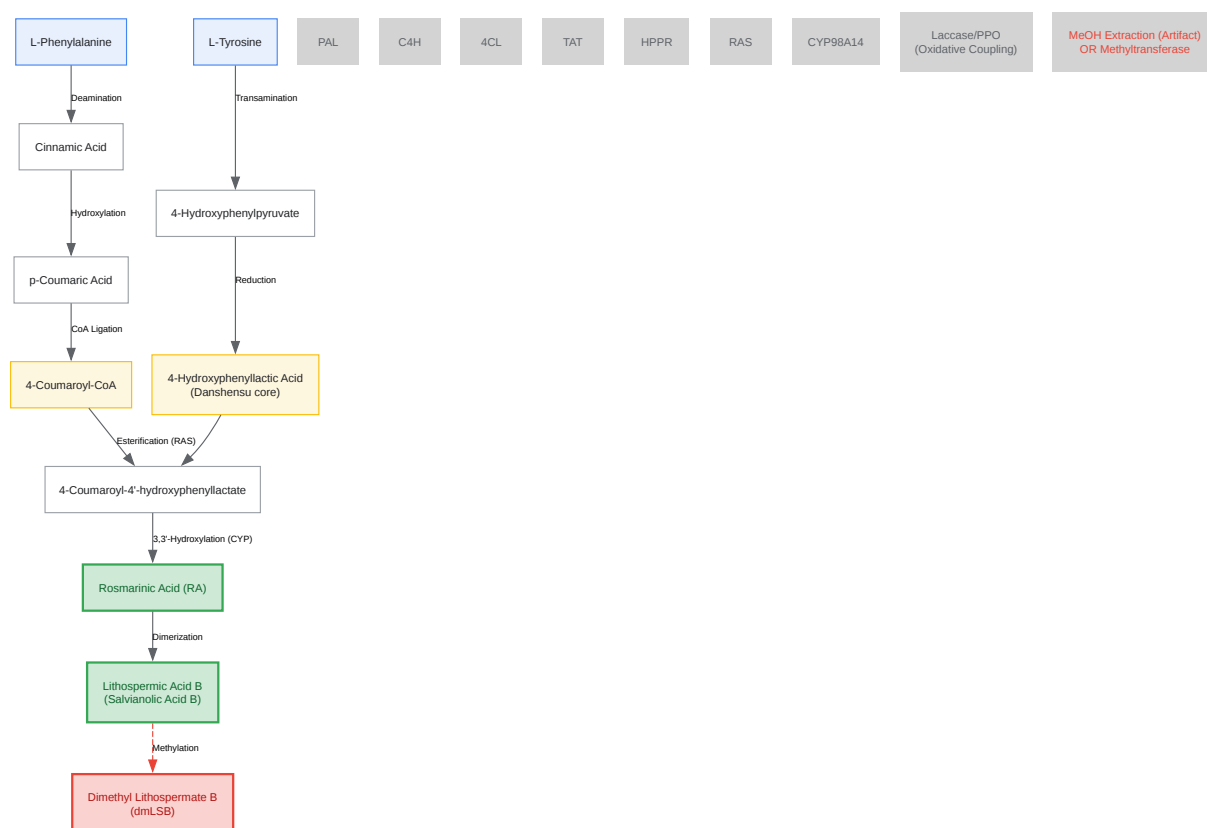
Lithospermic Acid B is formed by the oxidative coupling of two Rosmarinic Acid molecules. This reaction is likely catalyzed by specific laccases or polyphenol oxidases (PPOs), forming the characteristic benzofuran ring via a radical coupling mechanism.

The Methylation Factor: Natural Metabolite or Artifact?

Critical Technical Distinction: The status of dmLSB as a native phytochemical is debated.

- **Artifact Hypothesis:** dmLSB is frequently generated during extraction when methanol is used as a solvent under acidic conditions or high heat. The carboxylic acid groups of LAB undergo esterification with the solvent.
- **Biosynthetic Hypothesis:** In vivo methylation can occur via Catechol-O-methyltransferase (COMT) activity.^[6] However, COMT typically methylates phenolic hydroxyls (forming methoxy groups), whereas dmLSB is a methyl ester.
- **Conclusion:** For reproducible research, dmLSB should be regarded as a semisynthetic derivative or an extraction artifact unless isolated via non-alcoholic solvents.

Visualization: Biosynthetic Pathway & Structural Logic



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Figure 1: Convergent biosynthetic pathway of Lithospermic Acid B and its conversion to Dimethyl Lithospermate B.

Experimental Protocols: Isolation & Identification

This section details the protocol for isolating dmLSB. Note that intentional methylation of LAB is often more efficient than isolating the trace natural quantities.

Isolation Protocol (Artifact-Aware)

Objective: Isolate dmLSB from *Salvia miltiorrhiza* roots. Causality: Methanol is used intentionally here to promote the formation of the methyl ester if the goal is to obtain dmLSB. If native LAB is desired, ethanol or water must be used.

- Extraction:
 - Pulverize dried roots (1 kg) into a fine powder.
 - Extract with 70% Methanol (3 x 5L) at room temperature for 48 hours.
 - Note: The use of methanol facilitates the esterification of the free carboxylic acid groups on LAB.
- Concentration:
 - Filter the extract and concentrate under reduced pressure (Rotavap) at 40°C to obtain a crude residue.
- Fractionation (Sephadex LH-20):
 - Dissolve residue in water.^[7]
 - Load onto a Sephadex LH-20 column.^[8]
 - Elute with a gradient of Water
Methanol (0% to 100%).
 - Checkpoint: Polyphenols typically elute in the 40-60% methanol fractions.

- Purification (Preparative HPLC):
 - Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5µm, 250 x 21.2 mm).
 - Mobile Phase A: 0.1% Formic Acid in Water.[9]
 - Mobile Phase B: Acetonitrile.
 - Gradient: 20-50% B over 40 minutes.
 - Detection: UV at 280 nm and 320 nm.
 - Collect the peak corresponding to dmLSB (typically elutes after LAB due to decreased polarity from methylation).

Analytical Validation (Self-Validating System)

To confirm the identity of dmLSB versus LAB, use the following mass spectrometry markers.

Parameter	Lithospermic Acid B (LAB)	Dimethyl Lithospermate B (dmLSB)	Validation Logic
Formula			Addition of 2 Methyl groups ()
Molecular Weight	718.6 Da	746.7 Da	Mass shift of +28 Da
Key MS Fragment	m/z 717 [M-H] ⁻	m/z 745 [M-H] ⁻	Negative mode ionization
Solubility	High in Water	Moderate in MeOH/EtOH	Methylation reduces polarity

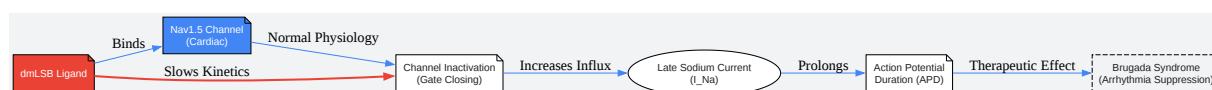
Pharmacological Mechanism: Sodium Channel Modulation[10]

Unlike LAB, which functions primarily as an antioxidant, dmLSB exhibits specific electrophysiological activity.

Mechanism of Action: dmLSB acts as a Nav1.5 agonist. It binds to the cardiac sodium channel and slows the inactivation phase (delayed decay of

). This results in a prolonged action potential duration (APD) without inducing Early Afterdepolarizations (EADs) at therapeutic concentrations.

Therapeutic Application: This mechanism is critical for Brugada Syndrome, a condition characterized by a loss-of-function in sodium channels.[10] By boosting the sodium current, dmLSB restores the electrical balance in the right ventricular outflow tract.



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Figure 2: Pharmacological mechanism of dmLSB on cardiac sodium channels.

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